

Introduction to the Spectroscopic Analysis of 2-(Benzyloxy)-6-bromobenzaldehyde

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Compound of Interest

Compound Name: 2-(Benzyloxy)-6-bromobenzaldehyde

CAS No.: 206002-17-7

Cat. No.: B3250964

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2-(Benzyloxy)-6-bromobenzaldehyde possesses a unique substitution pattern on the aromatic ring, which gives rise to a distinct spectroscopic fingerprint. The combination of an aldehyde, a bulky benzyloxy ether, and a bromine atom ortho to each other creates specific electronic and steric environments that are reflected in its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Accurate interpretation of these spectra is paramount for confirming the structure and purity of the compound. This guide will systematically dissect the predicted data from each of these essential analytical techniques.

The molecular structure is as follows: Molecular Formula: $C_{14}H_{11}BrO_2$ [1] Molecular Weight: 291.14 g/mol [1]

1H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (1H NMR) is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment, connectivity, and number of hydrogen atoms. The predicted 1H NMR spectrum of **2-(Benzyloxy)-6-bromobenzaldehyde** in a

standard solvent like CDCl_3 would show distinct signals for the aldehyde proton, the benzylic protons, and the aromatic protons on both phenyl rings.

Predicted ^1H NMR Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale for Assignment
Aldehyde (-CHO)	10.4 - 10.6	Singlet (s)	1H	The aldehyde proton is highly deshielded due to the electron-withdrawing nature of the carbonyl group and its anisotropic effect. ^[2] This chemical shift is characteristic of aromatic aldehydes.
Benzylic (-OCH ₂ Ph)	5.1 - 5.3	Singlet (s)	2H	These protons are adjacent to an oxygen atom and an aromatic ring, placing them in this typical downfield region. The absence of adjacent protons results in a singlet.
Aromatic (Phenyl group of benzyl)	7.3 - 7.5	Multiplet (m)	5H	These protons on the unsubstituted phenyl ring of the benzyloxy group typically appear as a complex

multiplet in this range.

This proton is expected to be a triplet due to coupling with its two ortho neighbors (H-3 and H-5). It is the most deshielded of the bromobenzaldehyde ring protons due to being para to the bromine and meta to the aldehyde.

Aromatic (H-4)	7.6 - 7.7	Triplet (t)	1H
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Aromatic (H-5)	7.2 - 7.3	Doublet (d)	1H
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This proton is ortho to the bromine atom and will appear as a doublet, coupled to H-4.

Aromatic (H-3)	7.1 - 7.2	Doublet (d)	1H
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This proton is ortho to the aldehyde and will appear as a doublet, coupled to H-4.

Note: Predicted chemical shifts are based on established substituent effects and data from similar compounds. Actual experimental values may vary slightly.

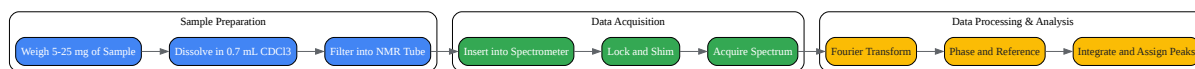
Experimental Protocol: Acquiring a ^1H NMR Spectrum

A self-validating protocol ensures reproducibility and high-quality data.

- Sample Preparation:
 - Accurately weigh 5-25 mg of the solid **2-(Benzyloxy)-6-bromobenzaldehyde**.[\[3\]](#)
 - Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry vial.[\[4\]](#)
 - To ensure magnetic field homogeneity, the solution must be free of any particulate matter. Filter the solution through a pipette packed with a small plug of glass wool directly into a clean 5 mm NMR tube.[\[2\]](#)
- Instrument Setup:
 - Insert the NMR tube into the spinner turbine and adjust the depth using a gauge.
 - Wipe the tube clean and place it in the NMR spectrometer's autosampler or manual loader.
- Data Acquisition:
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to optimize homogeneity, aiming for sharp, symmetrical solvent peaks.
 - Acquire the ¹H NMR spectrum using standard parameters. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
- Data Processing:
 - Apply Fourier transformation to the Free Induction Decay (FID).
 - Phase the spectrum to ensure all peaks are in the positive phase.
 - Calibrate the chemical shift scale by referencing the residual solvent peak (e.g., CDCl₃ at 7.26 ppm).

- Integrate the peaks to determine the relative number of protons for each signal.

Workflow for ^1H NMR Analysis



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Caption: Workflow for obtaining and processing a ^1H NMR spectrum.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR provides information on the carbon framework of a molecule. As ^{13}C has a low natural abundance (1.1%), spectra typically require longer acquisition times. The spectrum is usually proton-decoupled, meaning each unique carbon atom appears as a single line.

Predicted ^{13}C NMR Data

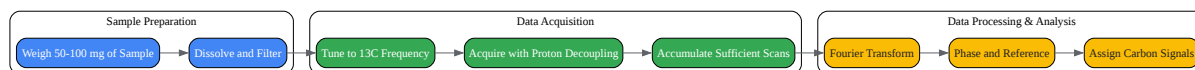
Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale for Assignment
Aldehyde (C=O)	190 - 193	The carbonyl carbon of an aldehyde is significantly deshielded and appears far downfield. [5] [6]
Aromatic (C-2, C-O)	158 - 161	This carbon is attached to the electronegative oxygen of the ether, causing a strong downfield shift.
Aromatic (C-1, C-CHO)	135 - 138	The ipso-carbon attached to the aldehyde group.
Aromatic (C-ipso of benzyl)	136 - 137	The ipso-carbon of the phenyl ring attached to the benzylic oxygen.
Aromatic (C-4)	134 - 136	This carbon is deshielded by the bromine atom and the resonance effect of the aldehyde.
Aromatic (C-3, C-5, C-phenyl)	128 - 130	Aromatic carbons on both rings in various environments.
Aromatic (C-6, C-Br)	115 - 118	The carbon attached to bromine is shielded compared to other substituted carbons.
Benzylic (-OCH ₂)	70 - 72	The benzylic carbon is deshielded by the adjacent oxygen atom.

Note: Predicted values are based on standard substituent effects on benzene rings. The exact assignment of aromatic carbons can be confirmed with 2D NMR techniques like HSQC and HMBC.

Experimental Protocol: Acquiring a ^{13}C NMR Spectrum

- Sample Preparation:
 - A more concentrated sample is required for ^{13}C NMR compared to ^1H NMR. Use 50-100 mg of the compound dissolved in 0.7 mL of deuterated solvent.[\[3\]](#)
 - Ensure the sample is fully dissolved and filter it into the NMR tube to remove any particulates.
- Instrument Setup:
 - Follow the same procedure as for ^1H NMR for inserting the sample.
 - The spectrometer will need to be tuned to the ^{13}C frequency.
- Data Acquisition:
 - Lock and shim as done for ^1H NMR.
 - Use a standard proton-decoupled pulse sequence.
 - Due to the low natural abundance of ^{13}C and longer relaxation times, a significantly higher number of scans is required.[\[7\]](#) A relaxation delay (e.g., 2 seconds) is used between pulses.
- Data Processing:
 - Apply Fourier transformation.
 - Phase the spectrum.
 - Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm).
 - Perform baseline correction.

Workflow for ^{13}C NMR Analysis



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Caption: Workflow for obtaining and processing a ^{13}C NMR spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Expected IR Absorption Bands

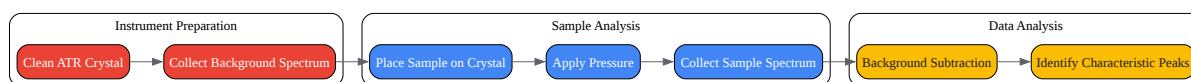
Wavenumber (cm^{-1})	Vibration Type	Intensity	Functional Group
3050 - 3100	C-H Stretch	Medium-Weak	Aromatic C-H
2850 - 2950	C-H Stretch	Medium-Weak	Benzylic C-H
2720 & 2820	C-H Stretch (Fermi Doublet)	Weak	Aldehyde C-H[8][9]
1690 - 1710	C=O Stretch	Strong	Aromatic Aldehyde[9][10]
1580 - 1600	C=C Stretch	Medium	Aromatic Ring
1230 - 1270	C-O-C Stretch (Asymmetric)	Strong	Aryl-Alkyl Ether
1020 - 1050	C-O-C Stretch (Symmetric)	Medium	Aryl-Alkyl Ether
550 - 650	C-Br Stretch	Medium-Strong	Aryl Bromide

Experimental Protocol: Acquiring an ATR-FTIR Spectrum

Attenuated Total Reflectance (ATR) is a common sampling technique for solid powders as it requires minimal sample preparation.^[11]

- Instrument Preparation:
 - Ensure the ATR crystal (commonly diamond or zinc selenide) is clean.^[1]
 - Record a background spectrum of the empty, clean crystal. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
 - Place a small amount of the solid **2-(Benzyloxy)-6-bromobenzaldehyde** onto the ATR crystal.^[12]
 - Apply pressure using the instrument's clamp to ensure good contact between the sample and the crystal.^[5]
- Data Acquisition:
 - Collect the sample spectrum. Typically, 16 to 32 scans are co-added to produce a high-quality spectrum.
- Data Processing:
 - The software will automatically perform the background subtraction.
 - Identify and label the significant absorption peaks.

Workflow for ATR-FTIR Analysis



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Caption: Workflow for obtaining and processing an ATR-FTIR spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For this compound, Electron Ionization (EI) would be a suitable hard ionization technique to induce fragmentation and reveal structural information.

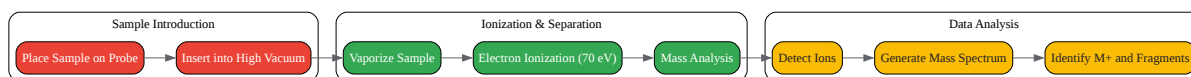
Expected Mass Spectrometry Fragmentation

m/z (mass-to-charge)	Proposed Fragment Ion	Significance
290/292	$[\text{C}_{14}\text{H}_{11}\text{BrO}_2]^+$	Molecular Ion (M^+). The presence of two peaks of nearly equal intensity separated by 2 mass units is the characteristic isotopic signature of bromine (^{79}Br and ^{81}Br).
289/291	$[\text{M}-\text{H}]^+$	Loss of a hydrogen radical, common in aldehydes. [13]
261/263	$[\text{M}-\text{CHO}]^+$	Loss of the formyl radical ($-\text{CHO}$).
211	$[\text{M}-\text{Br}]^+$	Loss of the bromine radical.
183	$[\text{M}-\text{Br}-\text{CO}]^+$	Subsequent loss of carbon monoxide from the $[\text{M}-\text{Br}]^+$ ion.
91	$[\text{C}_7\text{H}_7]^+$	Base Peak. Benzylic cleavage to form the very stable tropylium ion. This is a hallmark of benzyl ethers and related compounds. [14]
77	$[\text{C}_6\text{H}_5]^+$	Phenyl cation, from fragmentation of the benzyl group.

Experimental Protocol: Acquiring an EI-MS Spectrum

- Sample Preparation:
 - A very small amount of sample (typically < 1 mg) is required.
 - The sample should be pure, as non-volatile impurities can contaminate the ion source.
 - The sample can be introduced directly via a heated solids probe or, if sufficiently volatile and thermally stable, via Gas Chromatography (GC-MS).[\[15\]](#)
- Instrument Setup:
 - The mass spectrometer is operated under a high vacuum.
 - For EI, the standard electron energy is 70 eV to ensure consistent fragmentation and allow for library matching.[\[16\]](#)[\[17\]](#)
- Data Acquisition:
 - The sample is vaporized and enters the ion source where it is bombarded with electrons.
 - The resulting ions are accelerated and separated by the mass analyzer (e.g., quadrupole, time-of-flight).
 - The detector records the abundance of ions at each m/z value.
- Data Analysis:
 - Identify the molecular ion peak, paying close attention to the bromine isotope pattern.
 - Identify the base peak (the most intense peak in the spectrum).
 - Propose structures for the major fragment ions to confirm the molecular structure.

Workflow for EI-MS Analysis



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Caption: Workflow for obtaining and processing an EI-MS spectrum.

Conclusion

The structural characterization of **2-(Benzyloxy)-6-bromobenzaldehyde** can be confidently achieved through a combined spectroscopic approach. The ^1H NMR spectrum is defined by a downfield aldehyde singlet and a characteristic benzylic singlet. The ^{13}C NMR spectrum is marked by the aldehyde carbonyl signal above 190 ppm. The IR spectrum shows strong absorptions for the aldehyde $\text{C}=\text{O}$ and the ether $\text{C}-\text{O}$ bonds. Finally, the mass spectrum is distinguished by the bromine isotopic pattern in the molecular ion and a dominant base peak at m/z 91, corresponding to the tropylium ion. This guide provides the foundational data and protocols necessary for the unambiguous identification of this important synthetic intermediate.

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